

Spectroscopic Elucidation of 4-Butylbenzamide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 4-Butylbenzamide

CAS No.: 107377-07-1

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This technical guide provides a comprehensive analysis of the spectroscopic data for **4-Butylbenzamide**, a key chemical intermediate in various research and development applications. As the precise structural confirmation of such molecules is paramount for regulatory compliance and scientific rigor, this document offers an in-depth exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended for researchers, scientists, and drug development professionals, providing not just the data, but the underlying scientific principles and experimental considerations for its accurate interpretation.

Introduction

4-Butylbenzamide, with the chemical formula $C_{11}H_{15}NO$, is a para-substituted aromatic amide. The structural characterization of this compound is crucial for understanding its chemical behavior and for ensuring its purity in synthetic processes. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will walk through the theoretical and practical aspects of acquiring and interpreting the 1H NMR, ^{13}C NMR, IR, and Mass Spectra of **4-Butylbenzamide**. The data presented herein

is a combination of predicted values from highly reliable computational models and established spectroscopic principles for analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. By observing the behavior of atomic nuclei in a magnetic field, we can deduce the connectivity and chemical environment of individual atoms.

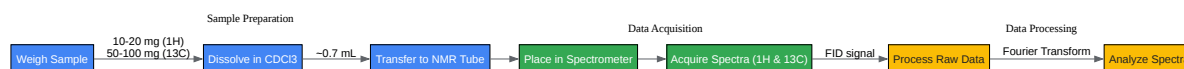
Experimental Protocol: Acquiring High-Resolution NMR Spectra

The following protocol outlines the standard procedure for preparing a sample of **4-Butylbenzamide** for NMR analysis. The choice of a deuterated solvent is critical to avoid overwhelming the spectrum with solvent signals. Chloroform-d (CDCl_3) is a common choice for nonpolar to moderately polar organic compounds.

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of **4-Butylbenzamide** for ^1H NMR and 50-100 mg for ^{13}C NMR.
- **Dissolution:** Dissolve the sample in approximately 0.7 mL of chloroform-d (CDCl_3). To ensure homogeneity, the sample can be gently vortexed.
- **Transfer:** Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube.
- **Internal Standard:** Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Spectrometer Setup:** The NMR spectrometer is tuned to the appropriate frequencies for ^1H and ^{13}C nuclei.
- **Data Acquisition:** The spectra are acquired, typically with a sufficient number of scans to achieve a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled spectrum is usually obtained to simplify the spectrum to single lines for each unique carbon atom.

Diagram of Experimental Workflow for NMR Spectroscopy

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Caption: Workflow for NMR sample preparation and data acquisition.

¹H NMR Spectral Data and Interpretation

The ¹H NMR spectrum of **4-Butylbenzamide** is predicted to show distinct signals for the aromatic protons, the protons of the butyl chain, and the amide protons.

Table 1: Predicted ¹H NMR Data for **4-Butylbenzamide**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.75	d	2H	Ar-H (ortho to C=O)
~7.25	d	2H	Ar-H (ortho to butyl)
~6.0 (broad)	s	2H	-NH ₂
~2.65	t	2H	Ar-CH ₂ -
~1.60	m	2H	-CH ₂ -CH ₂ -CH ₃
~1.35	m	2H	-CH ₂ -CH ₃
~0.95	t	3H	-CH ₃

Interpretation:

- Aromatic Region (δ 7.0-8.0 ppm): The para-substitution pattern of the benzene ring gives rise to a characteristic AA'BB' system, which often appears as two distinct doublets. The protons ortho to the electron-withdrawing amide group are deshielded and appear at a lower field ($\sim$ 7.75 ppm) compared to the protons ortho to the electron-donating butyl group ($\sim$ 7.25 ppm).
- Amide Protons (δ $\sim$ 6.0 ppm): The amide (-NH_2) protons typically appear as a broad singlet due to quadrupole broadening and exchange with trace amounts of water. The chemical shift can be highly variable depending on concentration and solvent.
- Butyl Chain Protons (δ 0.9-2.7 ppm):
 - The methylene group attached to the aromatic ring ($\text{Ar-CH}_2\text{-}$) is deshielded by the ring and appears as a triplet around 2.65 ppm.
 - The two internal methylene groups of the butyl chain appear as multiplets around 1.60 and 1.35 ppm.
 - The terminal methyl group (-CH_3) is the most shielded and appears as a triplet at approximately 0.95 ppm.

¹³C NMR Spectral Data and Interpretation

The proton-decoupled ¹³C NMR spectrum provides information on the number of unique carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Data for **4-Butylbenzamide**

Chemical Shift (δ , ppm)	Assignment
~169	C=O (Amide)
~145	Ar-C (ipso to butyl)
~132	Ar-C (ipso to C=O)
~129	Ar-CH (ortho to butyl)
~128	Ar-CH (ortho to C=O)
~35	Ar-CH ₂ -
~33	-CH ₂ -CH ₂ -CH ₃
~22	-CH ₂ -CH ₃
~14	-CH ₃

Interpretation:

- **Carbonyl Carbon (δ ~169 ppm):** The amide carbonyl carbon is significantly deshielded and appears at a characteristic downfield shift.
- **Aromatic Carbons (δ 128-145 ppm):** There are four distinct signals for the aromatic carbons due to the para-substitution. The ipso-carbons (carbons attached to the substituents) are typically quaternary and may show weaker signals. The chemical shifts are influenced by the electronic effects of the butyl and amide groups.
- **Butyl Chain Carbons (δ 14-35 ppm):** Each of the four carbons in the butyl chain is chemically distinct and gives rise to a separate signal in the aliphatic region of the spectrum.

Diagram of **4-Butylbenzamide** with Atom Numbering for NMR Assignments

Caption: Structure of **4-Butylbenzamide**.

Infrared (IR) Spectroscopy

IR spectroscopy measures the vibrations of bonds within a molecule. It is an excellent technique for identifying the presence of specific functional groups.

Experimental Protocol: Acquiring an IR Spectrum

For a solid sample like **4-Butylbenzamide**, the Attenuated Total Reflectance (ATR) technique is a common and convenient method.

Step-by-Step Methodology:

- **Background Spectrum:** A background spectrum of the clean ATR crystal is recorded to subtract any atmospheric or instrumental interferences.
- **Sample Application:** A small amount of the solid **4-Butylbenzamide** is placed directly onto the ATR crystal.
- **Pressure Application:** A pressure arm is used to ensure good contact between the sample and the crystal.
- **Data Acquisition:** The IR spectrum is recorded, typically over the range of 4000-400 cm^{-1} .

IR Spectral Data and Interpretation

The IR spectrum of **4-Butylbenzamide** is expected to show characteristic absorption bands for the amide and aromatic functionalities, as well as the alkyl chain.

Table 3: Predicted Characteristic IR Absorption Bands for **4-Butylbenzamide**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3350 and ~3180	N-H stretch (asymmetric & symmetric)	Amide ($-\text{NH}_2$)
~3050	C-H stretch (aromatic)	Benzene Ring
~2950, ~2870	C-H stretch (aliphatic)	Butyl Chain
~1660	C=O stretch (Amide I band)	Amide
~1610	N-H bend (Amide II band)	Amide
~1580, ~1480	C=C stretch (aromatic)	Benzene Ring
~840	C-H out-of-plane bend	p-disubstituted Benzene

Interpretation:

- **N-H Stretching:** The two bands in the $3350\text{--}3180\text{ cm}^{-1}$ region are characteristic of a primary amide.
- **C-H Stretching:** The absorptions just above 3000 cm^{-1} are indicative of aromatic C-H bonds, while those just below 3000 cm^{-1} are from the aliphatic C-H bonds of the butyl group.
- **Carbonyl Stretching (Amide I):** The strong absorption around 1660 cm^{-1} is a hallmark of the amide carbonyl group. Its position is influenced by resonance with the nitrogen lone pair.
- **N-H Bending (Amide II):** The band around 1610 cm^{-1} is due to the in-plane bending of the N-H bonds.
- **Aromatic C=C Stretching:** The absorptions in the $1600\text{--}1450\text{ cm}^{-1}$ region are characteristic of the benzene ring.
- **Out-of-Plane Bending:** The strong band around 840 cm^{-1} is indicative of para-disubstitution on the benzene ring.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound, which can be used to deduce its structure.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Electron Ionization is a "hard" ionization technique that causes extensive fragmentation, providing a detailed fingerprint of the molecule.

Step-by-Step Methodology:

- **Sample Introduction:** A small amount of **4-Butylbenzamide** is introduced into the mass spectrometer, where it is vaporized.

- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion leads to its fragmentation into smaller, charged fragments.
- **Mass Analysis:** The ions are accelerated and separated based on their m/z ratio by a mass analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Mass Spectrum and Fragmentation Analysis

The mass spectrum of **4-Butylbenzamide** will show a molecular ion peak corresponding to its molecular weight (177.24 g/mol) and a series of fragment ions.

Table 4: Predicted Key Fragments in the Mass Spectrum of **4-Butylbenzamide**

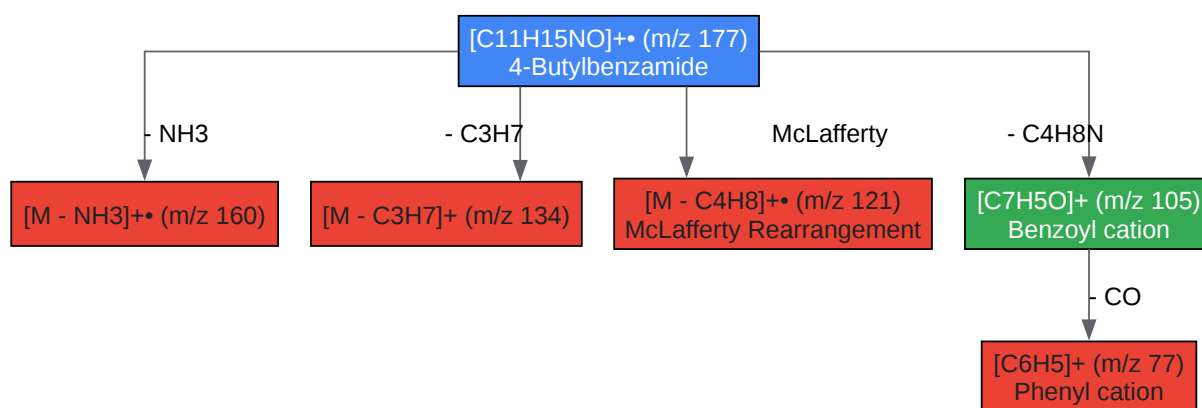
m/z	Proposed Fragment Ion
177	$[C_{11}H_{15}NO]^{+\bullet}$ (Molecular Ion)
160	$[M - NH_3]^{+\bullet}$
134	$[M - C_3H_7]^+$
121	$[M - C_4H_8]^{+\bullet}$ (McLafferty Rearrangement)
105	$[C_7H_5O]^+$ (Benzoyl cation)
77	$[C_6H_5]^+$ (Phenyl cation)

Interpretation of Fragmentation Pattern:

- **Molecular Ion (m/z 177):** The presence of the molecular ion peak confirms the molecular weight of the compound.
- **Loss of Ammonia (m/z 160):** A peak corresponding to the loss of an ammonia radical is possible.

- Loss of Propyl Radical (m/z 134): Cleavage of the C-C bond beta to the aromatic ring can result in the loss of a propyl radical.
- McLafferty Rearrangement (m/z 121): A characteristic rearrangement for compounds with a gamma-hydrogen relative to a carbonyl group, leading to the elimination of an alkene (butene in this case).
- Benzoyl Cation (m/z 105): Alpha-cleavage between the carbonyl group and the aromatic ring is a very common fragmentation pathway for benzamides, leading to the stable benzoyl cation, which is often the base peak.
- Phenyl Cation (m/z 77): Subsequent loss of carbon monoxide (CO) from the benzoyl cation yields the phenyl cation.

Diagram of Key Fragmentation Pathways of **4-Butylbenzamide**



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Caption: Proposed major fragmentation pathways for **4-Butylbenzamide** in EI-MS.

Conclusion

The comprehensive spectroscopic analysis presented in this guide, combining predicted 1H NMR, ^{13}C NMR, IR, and MS data, provides a robust framework for the structural confirmation of

4-Butylbenzamide. The detailed interpretation of the spectral features, grounded in established chemical principles, allows for an unambiguous assignment of the molecule's structure. This guide serves as a valuable resource for scientists and researchers, enabling them to confidently identify and characterize this important chemical compound.

References

- ChemAxon. (2024). NMR Predictor. Retrieved from [\[Link\]](#)^{[1][2][3][4]}
- ACD/Labs. (2024). NMR Prediction Software. Retrieved from [\[Link\]](#)^[5]
- University of California, Los Angeles. (n.d.). IR Absorption Table. Retrieved from [\[Link\]](#)^{[6][7]}
- National Institute of Standards and Technology. (n.d.). NIST Chemistry WebBook. Retrieved from [\[Link\]](#)^{[8][9][10][11][12][13]}
- LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)^{[10][14]}
- NMRDB.org. (n.d.). Predict ¹H proton NMR spectra. Retrieved from [\[Link\]](#)^{[7][15][16][17]}
- NMRDB.org. (n.d.). Predict ¹³C carbon NMR spectra. Retrieved from [\[Link\]](#)^[18]
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 500 MHz, D₂O, predicted) (HMDB0004461). Retrieved from [\[Link\]](#)^[9]
- CASPRE. (n.d.). ¹³C NMR Predictor. Retrieved from [\[Link\]](#)^{[19][20]}
- PROSPRE. (n.d.). ¹H NMR Predictor. Retrieved from [\[Link\]](#)^[3]
- Stenutz, R. (n.d.). N-(n-butyl)benzamide. Retrieved from [\[Link\]](#)^[21]
- PubChem. (n.d.). N-Butylbenzamide. Retrieved from [\[Link\]](#)^[22]
- PubChem. (n.d.). N-t-Butylbenzamide. Retrieved from [\[Link\]](#)^[23]

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Sources

- [1. docs.chemaxon.com](https://docs.chemaxon.com) [docs.chemaxon.com]
- [2. NMR Prediction - ChemAxon's tool to predict Nuclear Magnetic Resonance spectra](#) [cdb.ics.uci.edu]
- [3. PROSPRE](https://prospre.ca) [prospre.ca]
- [4. chemaxon.com](https://chemaxon.com) [chemaxon.com]
- [5. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [6. virtual Chemistry 3D - NMR predictor](https://vchem3d.univ-tlse3.fr) [vchem3d.univ-tlse3.fr]
- [7. IR Absorption Table](https://webspectra.chem.ucla.edu) [webspectra.chem.ucla.edu]
- [8. elearning.uniroma1.it](https://elearning.uniroma1.it) [elearning.uniroma1.it]
- [9. hmdb.ca](https://hmdb.ca) [hmdb.ca]
- [10. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [11. Visualizer loader](https://nmrdb.org) [nmrdb.org]
- [12. Simulate and predict NMR spectra](https://nmrdb.org) [nmrdb.org]
- [13. CFM-ID: Spectra Prediction](https://cfmid.wishartlab.com) [cfmid.wishartlab.com]
- [14. chemaxon.com](https://chemaxon.com) [chemaxon.com]
- [15. Visualizer loader](https://nmrdb.org) [nmrdb.org]
- [16. Predict 1H proton NMR spectra](https://nmrdb.org) [nmrdb.org]
- [17. IR spectra prediction](https://cheminfo.org) [cheminfo.org]
- [18. researchgate.net](https://researchgate.net) [researchgate.net]
- [19. CASPRE](https://caspre.ca) [caspre.ca]
- [20. sourceforge.net](https://sourceforge.net) [sourceforge.net]
- [21. reddit.com](https://reddit.com) [reddit.com]

- [22. 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I \[kpu.pressbooks.pub\]](#)
- [23. acdlabs.com \[acdlabs.com\]](#)
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